

An In-depth Technical Guide to 1-Chloro-2,2-dimethylpropane

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Compound of Interest

Compound Name: 1-Chloro-2,2-dimethylpropane

Cat. No.: B1207488

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CAS Number: 753-89-9

This technical guide provides comprehensive safety and handling information for **1-chloro-2,2-dimethylpropane**, a crucial reagent for researchers, scientists, and professionals in drug development and organic synthesis.

Chemical and Physical Properties

1-Chloro-2,2-dimethylpropane, also known as neopentyl chloride, is a halogenated aliphatic hydrocarbon. It is a colorless liquid with a characteristic sweet odor.^[1] Due to the steric hindrance provided by the neopentyl group, it exhibits unique reactivity in nucleophilic substitution reactions.

Table 1: Physical and Chemical Properties of **1-Chloro-2,2-dimethylpropane**

Property	Value	Source(s)
CAS Number	753-89-9	[2] [3] [4]
Molecular Formula	C5H11Cl	[3]
Molecular Weight	106.59 g/mol	[3]
Appearance	Colorless to almost colorless clear liquid	[2] [4]
Odor	Sweet	[1]
Boiling Point	84-85 °C	
Melting Point	-20 °C	
Density	0.866 g/mL at 25 °C	
Flash Point	-9 °C (closed cup)	
Refractive Index	n20/D 1.4039	

Safety and Hazard Information

1-Chloro-2,2-dimethylpropane is a hazardous substance and requires strict safety protocols. It is a highly flammable liquid and vapor, harmful if swallowed, and may cause allergic skin or respiratory reactions.[\[2\]](#)

Table 2: GHS Hazard Classification

Hazard Class	Category
Flammable Liquids	2
Acute Toxicity, Oral	4
Skin Sensitization	1
Respiratory Sensitization	1

Signal Word: Danger

Hazard Statements:

- H225: Highly flammable liquid and vapor.[[2](#)]
- H302: Harmful if swallowed.
- H317: May cause an allergic skin reaction.
- H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled.

Experimental Protocols

Handling and Storage

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles and a face shield.
- Skin Protection: Wear chemically resistant gloves (e.g., nitrile) and a lab coat.[[2](#)]
- Respiratory Protection: Use a NIOSH-approved respirator with an appropriate cartridge for organic vapors if ventilation is inadequate.[[2](#)]

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.[[2](#)]
- Use explosion-proof electrical, ventilating, and lighting equipment.[[2](#)]
- Ground and bond containers and receiving equipment to prevent static discharge.[[2](#)]

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[[2](#)]
- Keep away from heat, sparks, open flames, and other ignition sources.[[2](#)]

Disposal

Dispose of **1-chloro-2,2-dimethylpropane** and its containers as hazardous waste in accordance with local, state, and federal regulations. Do not dispose of it down the drain.[5] Waste should be collected in a properly labeled, sealed, and compatible container.[5]

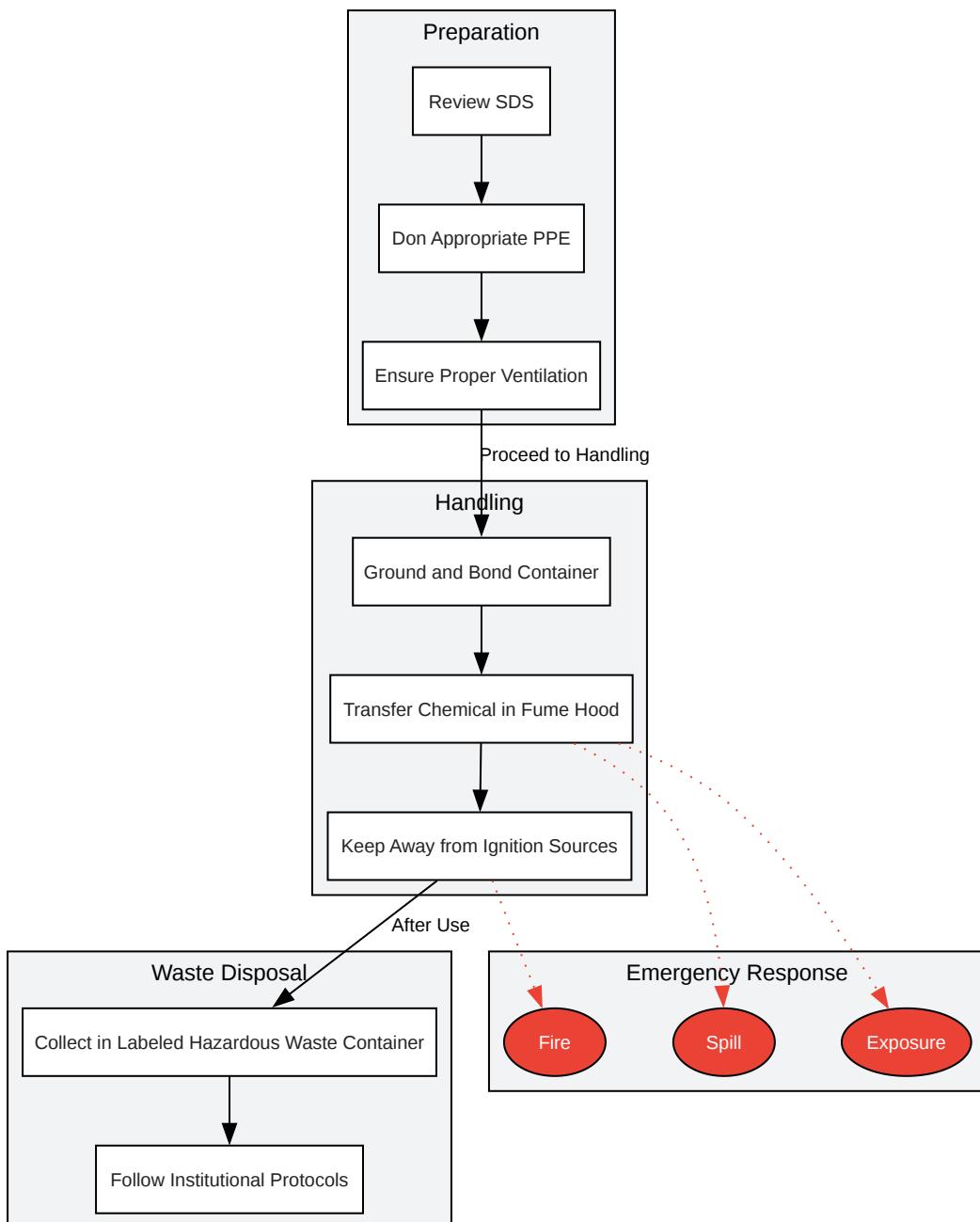
Emergency Procedures

- Spills: In case of a small spill, absorb the material with a non-combustible absorbent (e.g., sand, vermiculite) and place it in a sealed container for disposal.[5] For large spills, evacuate the area and contact the environmental health and safety department.[5]
- Fire: Use carbon dioxide, dry chemical powder, or foam to extinguish a fire.[6]
- First Aid:
 - Inhalation: Move the victim to fresh air and seek medical attention.[2]
 - Skin Contact: Immediately remove all contaminated clothing and rinse the skin with plenty of water.[2]
 - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
 - Ingestion: Do NOT induce vomiting. Immediately drink two glasses of water and consult a physician.[2]

Visualized Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **1-chloro-2,2-dimethylpropane**.

Safe Handling Workflow for 1-Chloro-2,2-dimethylpropane

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Caption: Logical workflow for the safe handling of **1-chloro-2,2-dimethylpropane**.

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